

FG 488 DHPE: A Technical Guide to Advanced Live-Cell Imaging

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Compound of Interest

Compound Name: FG 488 DHPE

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This technical guide provides an in-depth overview of **FG 488 DHPE** (N-(Fluorescein-5-thiocarbamoyl)-1,2-dihexadecanoyl-sn-glycero-3-phosphoethanolamine, triethylammonium salt), a green-fluorescent phospholipid analog, and its significant advantages for live-cell imaging. Its superior photophysical properties and membrane-staining capabilities make it an invaluable tool for studying cellular architecture and dynamic processes.

Core Advantages of FG 488 DHPE

FG 488 DHPE, an alias for Oregon Green 488 DHPE, is a lipophilic fluorescent probe that integrates into the plasma membrane of living cells. Its key advantages over traditional fluorescein-based probes, such as Fluorescein DHPE, lie in its enhanced photostability and pH-insensitivity within the physiological range.^{[1][2]}

Key Benefits:

- **Exceptional Photostability:** **FG 488 DHPE** is significantly more photostable than its fluorescein counterpart, allowing for longer and more intensive imaging sessions with

reduced photobleaching.[1] This is crucial for time-lapse microscopy and tracking dynamic cellular events.

- **pH Insensitivity:** The fluorescence of **FG 488 DHPE** is not affected by changes in pH within the typical physiological range (pH 7.2-7.4).[1][2] This provides a more stable and reliable signal in live-cell experiments where local pH fluctuations can occur.
- **High Quantum Yield:** The fluorophore of **FG 488 DHPE**, Oregon Green 488, boasts a high fluorescence quantum yield of approximately 0.91, comparable to the bright Alexa Fluor 488 dye.[3] This translates to a bright fluorescent signal, enabling high-contrast imaging.
- **Excellent Spectral Properties:** With excitation and emission maxima around 496 nm and 524 nm respectively, **FG 488 DHPE** is perfectly suited for standard FITC/GFP filter sets and the 488 nm laser line, common in most fluorescence microscopes.[2]

Quantitative Data Presentation

The following tables summarize the key photophysical and performance characteristics of **FG 488 DHPE**, providing a clear comparison with its predecessor, Fluorescein DHPE.

Property	FG 488 DHPE (Oregon Green 488 DHPE)	Fluorescein DHPE	Reference
Excitation Maximum	~496 nm	~496 nm	[2]
Emission Maximum	~524 nm	~519 nm	[2]
Quantum Yield	~0.91	Not specified	[3]
pKa	~4.7	~6.4	[1][2][4]
Photostability	More photostable	Less photostable	[1]
pH Sensitivity	Insensitive in physiological pH range	Sensitive to pH changes	[1][2]

Experimental Protocols

The following are detailed methodologies for utilizing **FG 488 DHPE** in live-cell imaging experiments, based on established protocols for similar fluorescent lipid probes.

Preparation of FG 488 DHPE Stock Solution

- Reconstitution: Prepare a 1 mM stock solution of **FG 488 DHPE** in high-quality, anhydrous dimethyl sulfoxide (DMSO).[4]
- Storage: Aliquot the stock solution into single-use volumes and store at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles.

Live-Cell Labeling Protocol for Adherent Cells

This protocol is adapted from general live-cell staining procedures and studies utilizing fluorescently labeled lipids.[5]

- Cell Culture: Plate adherent cells on glass-bottom dishes or coverslips suitable for microscopy and culture overnight to allow for attachment.
- Preparation of Staining Solution: On the day of the experiment, thaw an aliquot of the **FG 488 DHPE** stock solution. Prepare a lipid-BSA complex by diluting the **FG 488 DHPE** stock solution to 100 µM in a solution containing 100 µM defatted bovine serum albumin (BSA) in phenol red-free, 10 mM HEPES-buffered cell culture medium.[5]
- Cell Washing: Wash the cultured cells three times with ice-cold HEPES-buffered culture medium.[5]
- Staining: Add the 50 µM lipid-BSA complex solution to the cells.[5]
- Incubation: Incubate the cells for 30 minutes at 37°C in a CO₂ incubator.[5]
- Washing: Remove the staining solution and wash the cells three times with fresh, pre-warmed HEPES-buffered culture medium containing 10% fetal calf serum to remove any unbound probe.[5]
- Imaging: The cells are now ready for imaging. Use a fluorescence microscope equipped with a standard FITC/GFP filter set.

Imaging Parameters

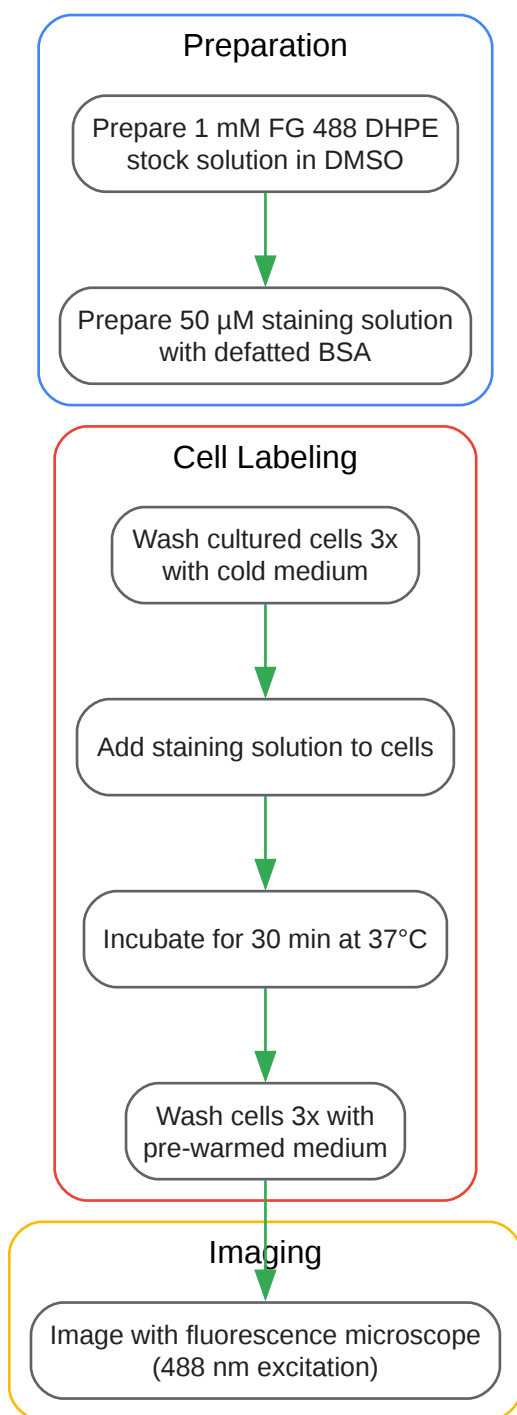
- Excitation: Use the 488 nm laser line for excitation.
- Emission: Collect the emission signal between 500 nm and 550 nm.
- Microscope Setup: For optimal results, use a confocal or total internal reflection fluorescence (TIRF) microscope.

Visualization of Cellular Processes

FG 488 DHPE is an excellent tool for visualizing the plasma membrane and studying its dynamics, including the organization of lipid rafts.

Experimental Workflow for Live-Cell Membrane Labeling

The following diagram illustrates the general workflow for labeling live cells with **FG 488 DHPE**.

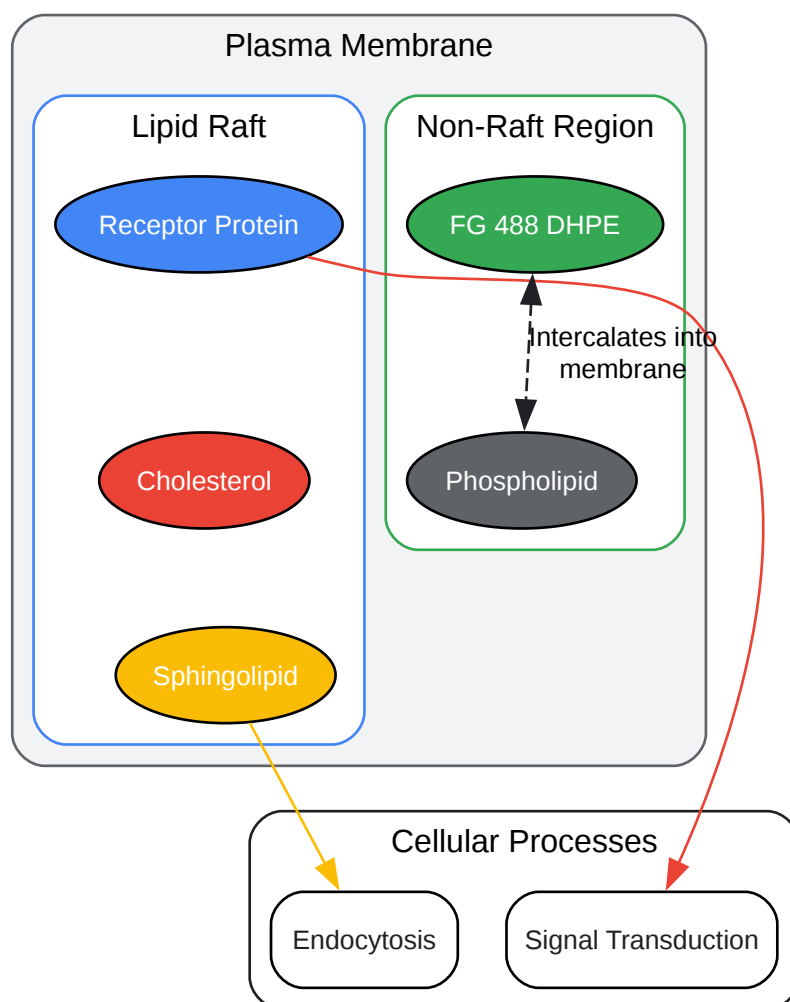


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Workflow for labeling live cells with **FG 488 DHPE**.

Conceptual Diagram: **FG 488 DHPE** in the Study of Lipid Rafts

This diagram illustrates the incorporation of **FG 488 DHPE** into the cell membrane and its potential use in studying the dynamics of lipid rafts, which are specialized membrane microdomains enriched in cholesterol and certain lipids.



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FG 488 DHPE in the context of plasma membrane and lipid rafts.

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References

- [1. Fluorescein, Oregon Green and Rhodamine Green Dyes—Section 1.5 | Thermo Fisher Scientific - HK \[thermofisher.com\]](#)
- [2. Invitrogen Oregon Green 488 1,2-Dihexadecanoyl-sn-Glycero-3-Phosphoethanolamine \(Oregon Green 488 DHPE\) 1 mg | Buy Online | Invitrogen™ | Fisher Scientific \[fishersci.no\]](#)
- [3. ucl.ac.uk \[ucl.ac.uk\]](#)
- [4. OG488 DHPE | AAT Bioquest \[aatbio.com\]](#)
- [5. Self-Calibrated Line-Scan STED-FCS to Quantify Lipid Dynamics in Model and Cell Membranes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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